

Boc-Ser-OH.DCHA molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-Ser-OH.DCHA**

Cat. No.: **B3045230**

[Get Quote](#)

An In-depth Technical Guide on **Boc-Ser-OH.DCHA**

For researchers, scientists, and professionals in drug development, a precise understanding of the chemical and physical properties of reagents is paramount. This guide provides core technical data on **Boc-Ser-OH.DCHA**, a commonly used protected amino acid in peptide synthesis.

Core Molecular Data

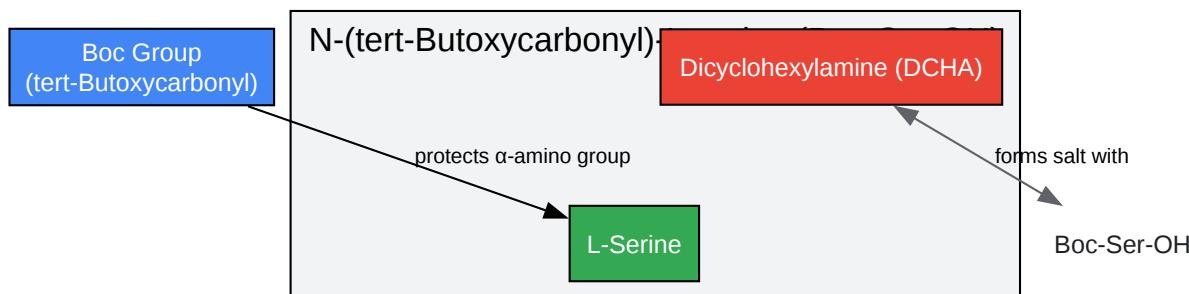
The dicyclohexylamine (DCHA) salt of N-tert-butoxycarbonyl-L-serine (Boc-Ser-OH) is a stable, crystalline solid that is easier to handle and store compared to the free acid. The key molecular information is summarized below.

Property	Value	Citation
Molecular Formula	C ₂₀ H ₃₈ N ₂ O ₅	[1] [2]
Molecular Weight	386.5 g/mol	[1] [2]

Component Structure

Boc-Ser-OH.DCHA is an acid-base salt formed from two constituent molecules: the Boc-protected amino acid, N-[tert-butoxycarbonyl]-L-serine, and the base, dicyclohexylamine.[\[2\]](#)

Component Structure of Boc-Ser-OH.DCHA

[Click to download full resolution via product page](#)

Caption: Logical relationship of **Boc-Ser-OH.DCHA** components.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Boc-Ser-OH.DCHA | 10342-06-0 | Benchchem [benchchem.com]
- 2. Boc-Ser-OH.DCHA | C20H38N2O5 | CID 12693562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Boc-Ser-OH.DCHA molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3045230#boc-ser-oh-dcha-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com